

# Thermodynamic Properties of Aqueous 2-(2-Aminoethoxy)ethanol: A Technical Guide

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## Compound of Interest

Compound Name: 2-(2-Aminoethoxy)ethanol

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This technical guide provides a comprehensive overview of the thermodynamic properties of aqueous solutions of **2-(2-Aminoethoxy)ethanol** (AEEA). Due to a scarcity of publicly available experimental data for AEEA, this document presents comparative data for structurally similar aqueous amine solutions, including monoethanolamine (MEA), diethanolamine (DEA), and N-methyldiethanolamine (MDEA). Furthermore, detailed experimental protocols for determining key thermodynamic properties are provided, offering a foundational methodology for the characterization of aqueous AEEA.

## Quantitative Thermodynamic Data

Comprehensive experimental data for the density, viscosity, and isobaric heat capacity of aqueous **2-(2-Aminoethoxy)ethanol** solutions across a range of concentrations and temperatures is not readily available in the reviewed literature. However, data for other aqueous alkanolamine solutions, which are often used in similar applications such as carbon capture and as solvents, can provide valuable comparative insights. The following tables summarize representative data for aqueous solutions of MEA, DEA, and MDEA.

Table 1: Density of Aqueous Amine Solutions at Atmospheric Pressure

Amine	Mass Fraction (%)	Temperature (K)	Density (g/cm³)
MEA	30	303.15	1.0115
313.15	1.0071		
323.15	1.0025		
DEA	30	303.15	1.0256
313.15	1.0215		
323.15	1.0172		
MDEA	30	303.15	1.0281
313.15	1.0238		
323.15	1.0194		

Note: Data is representative and compiled from various sources for illustrative purposes.

Table 2: Viscosity of Aqueous Amine Solutions at Atmospheric Pressure

Amine	Mass Fraction (%)	Temperature (K)	Viscosity (mPa·s)
MEA	30	303.15	5.31
313.15	3.85		
323.15	2.89		
DEA	30	303.15	13.5
313.15	9.12		
323.15	6.45		
MDEA	30	303.15	8.23
313.15	5.87		
323.15	4.34		

Note: Data is representative and compiled from various sources for illustrative purposes.

Table 3: Isobaric Heat Capacity of Aqueous Amine Solutions at Atmospheric Pressure

Amine	Mass Fraction (%)	Temperature (K)	Isobaric Heat Capacity (J/g·K)
MEA	30	303.15	3.85
313.15	3.89		
323.15	3.93		
DEA	30	303.15	3.65
313.15	3.69		
323.15	3.73		
MDEA	30	303.15	3.78
313.15	3.82		
323.15	3.86		

Note: Data is representative and compiled from various sources for illustrative purposes.

## Experimental Protocols

The following sections detail the established methodologies for determining the thermodynamic properties of aqueous amine solutions. These protocols are widely applicable and can be adapted for the specific analysis of aqueous **2-(2-Aminoethoxy)ethanol**.

## Density Measurement

The density of aqueous amine solutions is commonly measured using a vibrating tube densimeter.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)

Apparatus:

- Vibrating tube densimeter (e.g., Anton Paar DMA series)

- Thermostatic bath for temperature control
- Syringes for sample injection
- Calibrants: dry air and deionized water

#### Procedure:

- Calibration: The densimeter is calibrated using materials with well-known densities, typically dry air and deionized water, at the desired experimental temperatures.
- Sample Preparation: Aqueous solutions of **2-(2-Aminoethoxy)ethanol** are prepared at various concentrations by mass using an analytical balance.
- Measurement: A small sample of the prepared solution is injected into the U-shaped tube of the densimeter. The instrument measures the oscillation period of the tube, which is directly related to the density of the sample.
- Temperature Control: The temperature of the measuring cell is precisely controlled by an external thermostatic bath. Measurements are taken at a range of desired temperatures.
- Data Acquisition: The density values are recorded at each temperature and concentration.

## Viscosity Measurement

The dynamic viscosity of aqueous amine solutions can be determined using a falling body viscometer or a rotational rheometer.[\[1\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

#### Apparatus:

- Falling body viscometer or rotational rheometer (e.g., Anton Paar MCR series)
- Thermostatic bath for temperature control
- Calibrated standards for viscosity

#### Procedure (using a rotational rheometer):

- Calibration: The rheometer is calibrated using standard viscosity fluids at the desired temperatures.
- Sample Loading: A small volume of the aqueous amine solution is placed onto the lower plate of the rheometer.
- Measurement: The upper plate (e.g., a cone or parallel plate) is lowered to a defined gap. The viscosity is determined by measuring the torque required to rotate the upper plate at a specific shear rate.
- Temperature and Concentration Dependence: Measurements are performed over a range of temperatures, controlled by a Peltier system, and for each of the prepared concentrations.

## Isobaric Heat Capacity Measurement

A non-adiabatic quasi-isothermal flow calorimeter is a suitable instrument for measuring the isobaric heat capacity of liquid mixtures.[9][10]

### Apparatus:

- Flow calorimeter
- High-precision pump for constant flow rate
- Data acquisition system to measure temperature and power input
- Thermostatic bath

### Procedure:

- Calibration: The calorimeter is calibrated using a reference fluid with a well-known heat capacity, such as water.
- Sample Flow: The aqueous **2-(2-Aminoethoxy)ethanol** solution is pumped through the calorimetric cell at a constant and known flow rate.
- Heating: A known amount of heat is supplied to the sample by an electric heater within the cell.

- Temperature Measurement: The temperature difference between the inlet and outlet of the calorimetric cell is measured with high-precision thermometers.
- Calculation: The isobaric heat capacity is calculated from the flow rate, the power input, and the measured temperature difference. Measurements are repeated for various concentrations and temperatures.

## Vapor-Liquid Equilibrium (VLE) Measurement

The vapor-liquid equilibrium of binary aqueous amine solutions is often determined using a dynamic equilibrium still, such as a modified Swietoslawski ebulliometer.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

### Apparatus:

- Modified Swietoslawski ebulliometer
- Pressure control system
- Temperature measurement system (e.g., calibrated platinum resistance thermometer)
- Sampling ports for liquid and vapor phases
- Analytical instrumentation for composition analysis (e.g., gas chromatography or titration)

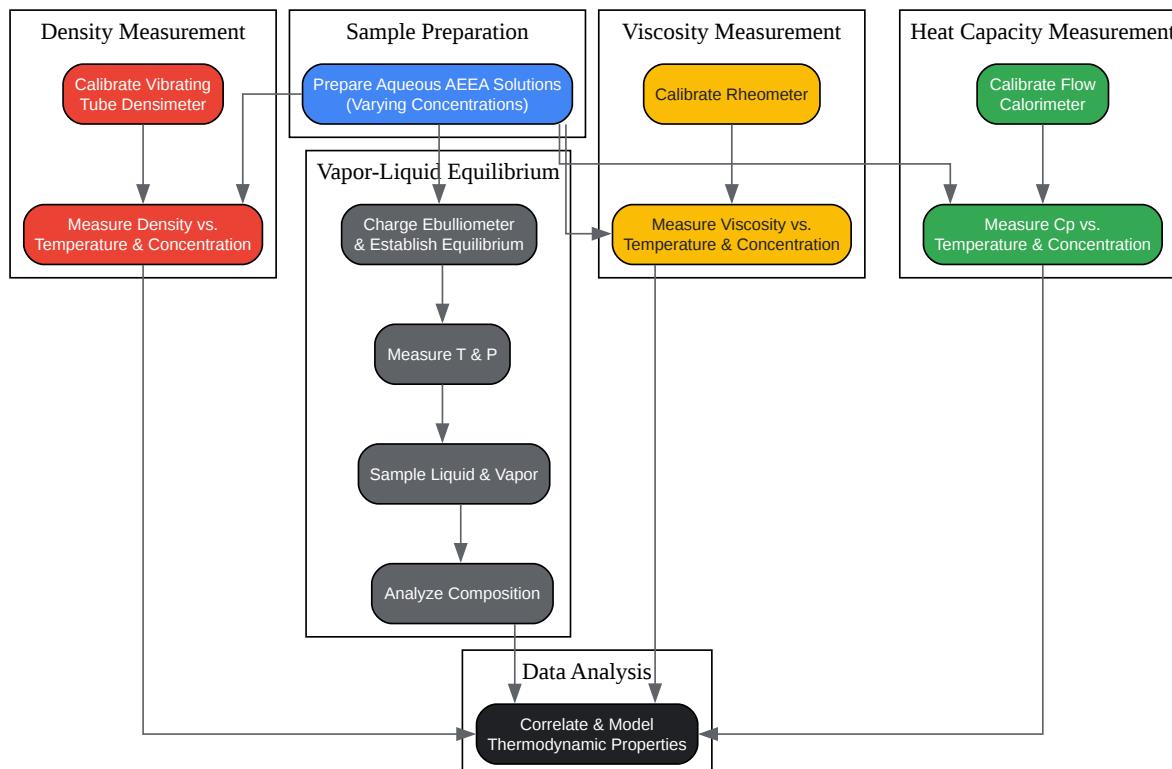
### Procedure:

- Charging the Still: The ebulliometer is charged with a known composition of the aqueous **2-(2-Aminoethoxy)ethanol** solution.
- Establishing Equilibrium: The mixture is heated to its boiling point at a controlled pressure. The apparatus is designed to ensure that the circulating vapor and liquid phases reach equilibrium.
- Temperature and Pressure Measurement: Once the system reaches a steady state, the equilibrium temperature and pressure are recorded.

- Sampling: Samples of both the liquid and condensed vapor phases are carefully withdrawn from the respective sampling ports.
- Composition Analysis: The composition of the liquid and vapor samples is determined using an appropriate analytical technique. Acid-base titration is a common and reliable method for quantifying amine concentration in aqueous solutions.[\[11\]](#)
- Varying Composition: The VLE data for different compositions can be obtained by incrementally adding one of the components to the still and repeating the equilibrium measurements.

## Visualizations

The following diagram illustrates a generalized workflow for the experimental determination of the thermodynamic properties of an aqueous amine solution.

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Caption: Experimental workflow for determining thermodynamic properties.

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